

Technical Monograph: Cefmepidium (CAS 107452-79-9)

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Compound of Interest

Compound Name: Cefmepidium

CAS No.: 745749-33-1

Cat. No.: B12647437

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Molecular Formula: $C_{23}H_{24}N_6O_8S_3$ (Inner Salt) | Molecular Weight: 608.67 g/mol

Part 1: Chemical Constitution & Structural Analysis

Cefmepidium represents a structural evolution in the cephalosporin class, incorporating features from third-generation agents (like ceftazidime) while introducing a distinct C-3 quaternary ammonium modification and a sulfoxide oxidation state at the cephem nucleus.

Physicochemical Identity

The CAS number 107452-79-9 specifically designates **Cefmepidium** Chloride, the salt form typically isolated for stability. The molecule exists as a zwitterion in its free base form due to the presence of a quaternary pyridinium cation and a carboxylate anion.

Property	Specification
CAS Number	107452-79-9 (Chloride salt)
IUPAC Name	4-({[(6R,7R)-7-{{[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-[(1-carboxy-1-methylethoxy)imino]acetyl]amino}-2-carboxy-8-oxo-5-oxido-5-thia-1-azabicyclo[4.2.0]oct-2-en-3-yl)methyl}thio)-1-methylpyridinium chloride
Molecular Formula	C ₂₃ H ₂₅ ClN ₆ O ₈ S ₃ (Chloride Salt) C ₂₃ H ₂₄ N ₆ O ₈ S ₃ (Zwitterion)
Molar Mass	645.13 g/mol (Chloride)
Core Scaffold	Cephem (Beta-lactam fused to dihydrothiazine)
Oxidation State	S-Oxide (Sulfoxide at position 5)
Stereochemistry	(6R, 7R) configuration; (Z)-oxime geometry

Structural Deconstruction

The **Cefmepidium** architecture is defined by three critical pharmacophores:

- C-7 Side Chain (Acyl Group):** Identical to Ceftazidime, featuring an aminothiazole ring and a bulky carboxy-dimethyl-oxime (C(CH₃)₂COOH). This moiety provides high affinity for PBP-3 and robust stability against beta-lactamases (TEM/SHV types).
- C-3 Side Chain:** A (1-methylpyridinium-4-yl)thio group. The quaternary nitrogen confers zwitterionic character, enhancing penetration through the Gram-negative outer membrane (porin channels).^[1] The thioether linkage distinguishes it from Cefepime (which has a pyrrolidinium group).
- Cephem Core (S-Oxide):** Unlike most clinical cephalosporins which are sulfides, **Cefmepidium** is stabilized as the sulfoxide (S=O). This oxidation state alters the electron density of the beta-lactam ring, potentially modulating reactivity and metabolic stability.

Part 2: Mechanism of Action & Pharmacology

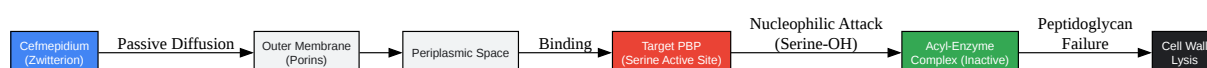
PBP Inhibition Cascade

Cefmepidium functions as a suicide substrate for Penicillin-Binding Proteins (PBPs). The mechanism follows a covalent acylation pathway:

- **Recognition:** The zwitterionic nature facilitates rapid diffusion through the outer membrane of Gram-negative bacteria (e.g., *Pseudomonas aeruginosa*).
- **Acylation:** The beta-lactam carbonyl carbon undergoes nucleophilic attack by the active site serine residue of the PBP.
- **Irreversible Inhibition:** The opening of the beta-lactam ring forms a stable acyl-enzyme complex. The C-3 leaving group (methylpyridinium-thiolate) may facilitate this ring opening via electronic push-pull effects.

Resistance Profile

- **Beta-Lactamase Stability:** The bulky oxime at C-7 sterically hinders the approach of Class A serine beta-lactamases.
- **S-Oxide Influence:** The sulfoxide group at position 5 is an electron-withdrawing group, which increases the electrophilicity of the beta-lactam carbonyl, potentially enhancing acylation rates but also increasing susceptibility to hydrolysis if not sterically protected.



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Figure 1: Mechanism of Action pathway for **Cefmepidium**, highlighting outer membrane penetration and PBP acylation.

Part 3: Synthesis Protocol

The synthesis of **Cefmepidium** requires a convergent strategy, typically starting from 7-Amino-cephalosporanic acid (7-ACA).^{[2][3]} The protocol below outlines the laboratory-scale preparation of the chloride salt.

Retrosynthetic Analysis

- Precursor A: 7-ACA (Core).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Precursor B: 1-Methyl-4-mercaptopyridinium (C-3 Nucleophile).
- Precursor C: (Z)-2-(2-amino-4-thiazolyl)-2-(1-carboxy-1-methylethoxyimino)acetic acid (C-7 Acylating agent).

Step-by-Step Methodology

Step 1: Protection & C-3 Functionalization

- Rationale: The C-3 acetoxy group of 7-ACA is a good leaving group but requires activation or displacement by a strong nucleophile.
- Protocol:
 - Suspend 7-ACA in acetonitrile/water.
 - Add 1-methyl-4-mercaptopyridinium (prepared from 4-thiopyridine and methyl iodide).
 - Adjust pH to 6.5-7.0 with triethylamine to facilitate the nucleophilic substitution (S_N1 mechanism via an episulfonium intermediate).
 - Heat at 60°C for 4 hours.
 - Precipitate the intermediate: 7-amino-3-[(1-methylpyridinium-4-yl)thiomethyl]-3-cephem-4-carboxylate.

Step 2: C-7 Acylation

- Rationale: Introduction of the specificity-conferring side chain.
- Protocol:
 - Dissolve the Step 1 intermediate in DMA (Dimethylacetamide).
 - Activate the Side Chain Acid (Precursor C) using DCC/HOBt or as an acid chloride.

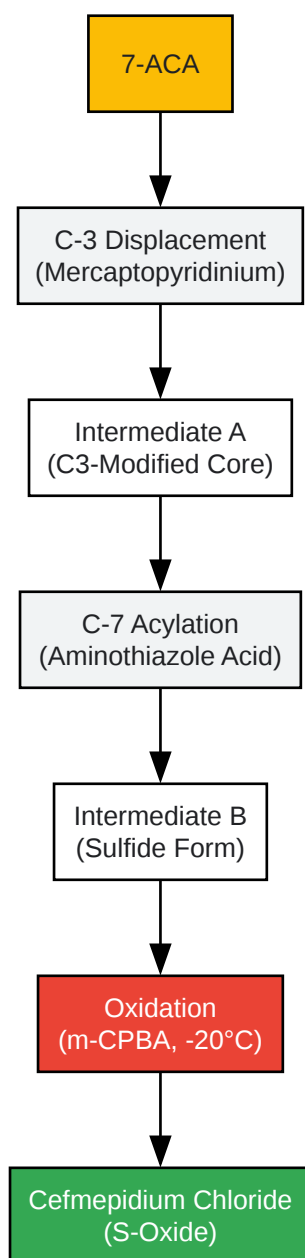
- Add the activated ester to the reaction mixture at 0°C.
- Stir for 12 hours. The amino group at C-7 is acylated.[3][4]

Step 3: Oxidation (Sulfoxide Formation)

- Rationale: To generate the specific S-oxide form corresponding to CAS 107452-79-9.
- Protocol:
 - Dissolve the acylated product in dichloromethane/methanol.
 - Add 1.05 equivalents of m-CPBA (meta-chloroperoxybenzoic acid) at -20°C.
 - Stir for 30 minutes. The low temperature ensures regioselectivity for the sulfur oxidation over the nitrogen or double bonds.
 - Quench with sodium bisulfite.

Step 4: Deprotection & Salt Formation

- Protocol:
 - If carboxyl groups on the side chain were protected (e.g., t-butyl esters), treat with Trifluoroacetic acid (TFA) and anisole.
 - Precipitate the crude product with diethyl ether.
 - Purify via Preparative HPLC (C18 column, Water/Acetonitrile gradient with HCl buffer).
 - Lyophilize to obtain **Cefmepidium** Chloride.



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Figure 2: Synthetic workflow for **Cefmepidium** Chloride starting from 7-ACA.

Part 4: Analytical Profiling

To validate the identity and purity of **Cefmepidium**, the following analytical parameters must be met.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 254 nm (Thiazole/Pyridine absorption).
- Retention Time: Expect elution earlier than Ceftazidime due to the polar sulfoxide and cationic pyridinium.

Nuclear Magnetic Resonance (NMR)

- Solvent: DMSO-d₆.
- Key Signals:
 - δ 9.0 - 8.0 ppm: Pyridinium aromatic protons (2 doublets).
 - δ 4.3 ppm: Methyl group on Pyridinium (Singlet, 3H).
 - δ 1.5 ppm: Gem-dimethyl groups of the oxime (Singlet, 6H).
 - δ 5.8 ppm: H-7 of the beta-lactam ring (Doublet). Note: The chemical shift of H-7 and H-6 will be downfield shifted relative to the sulfide due to the S-oxide anisotropy.

Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (ESI+).
- Target Ion: [M]⁺ (Cation) = 609.1 m/z.
- Fragmentation: Loss of CO₂ (Carboxyl), Loss of Pyridinium side chain.

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- To cite this document: BenchChem. [Technical Monograph: Cefmepidium (CAS 107452-79-9)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12647437/docs#technical-monograph-cefmepidium-cas-107452-79-9\]](https://www.benchchem.com/product/b12647437/docs#technical-monograph-cefmepidium-cas-107452-79-9)

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